

Best practices for handling and storing high-purity tricaprylin.

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Compound of Interest

Compound Name: *Tricaprylin*

Cat. No.: *B1683027*

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Technical Support Center: High-Purity Tricaprylin

This guide provides best practices, frequently asked questions (FAQs), and troubleshooting advice for handling and storing high-purity **tricaprylin** in a research and development setting.

Frequently Asked Questions (FAQs)

Q1: What is high-purity **tricaprylin** and what are its common applications?

High-purity **tricaprylin** (also known as glyceryl tricaprylate or trioctanoin) is a triglyceride composed of a glycerol backbone esterified with three caprylic acid molecules.^[1] It is a clear, colorless to pale-yellow, odorless, oily liquid.^{[2][3]} Due to its stability, non-greasy feel, and ability to solubilize lipophilic compounds, it is widely used in pharmaceutical formulations as a neutral carrier, absorption promoter, and solubilizing agent for active drugs.^{[2][4][5]} It also serves as an emollient and skin-conditioning agent in cosmetic and personal care products.^[3] ^[6]

Q2: What are the primary degradation pathways for **tricaprylin**?

High-purity **tricaprylin** is a very stable compound, particularly against oxidation.^{[2][4]} However, two potential degradation pathways exist:

- **Hydrolysis:** Although its low water content makes it resistant to hydrolysis, **tricaprylin** can break down into glycerol and free caprylic acid in the presence of water, especially when

catalyzed by acids, bases, or enzymes like lipase.[1][7][8]

- Thermal Decomposition: Exposure to very high temperatures approaching its flash point (246°C) should be avoided, as it can decompose into carbon monoxide and carbon dioxide. [2][4]

Q3: What personal protective equipment (PPE) should be used when handling **tricaprylin**?

When handling **tricaprylin**, it is recommended to use standard laboratory PPE to avoid contact and ensure safety. This includes:

- Safety glasses or goggles.
- Chemical-resistant gloves (e.g., nitrile).[9]
- A lab coat or other protective clothing.[10]
- Handling should occur in a well-ventilated area.[10][11]

Q4: Is **tricaprylin** compatible with common laboratory plastics and container materials?

Tricaprylin is compatible with high-density polyethylene (HDPE), polypropylene (PP), glass, and aluminum containers.[2][4] However, it is not compatible with polystyrene (PS) and polyvinyl chloride (PVC), as it can make these plastics brittle or cause them to expand.[2][4] Care should also be taken when selecting seal-closure elastomers, as **tricaprylin** has a high tendency to migrate.[2]

Handling and Storage Guidelines

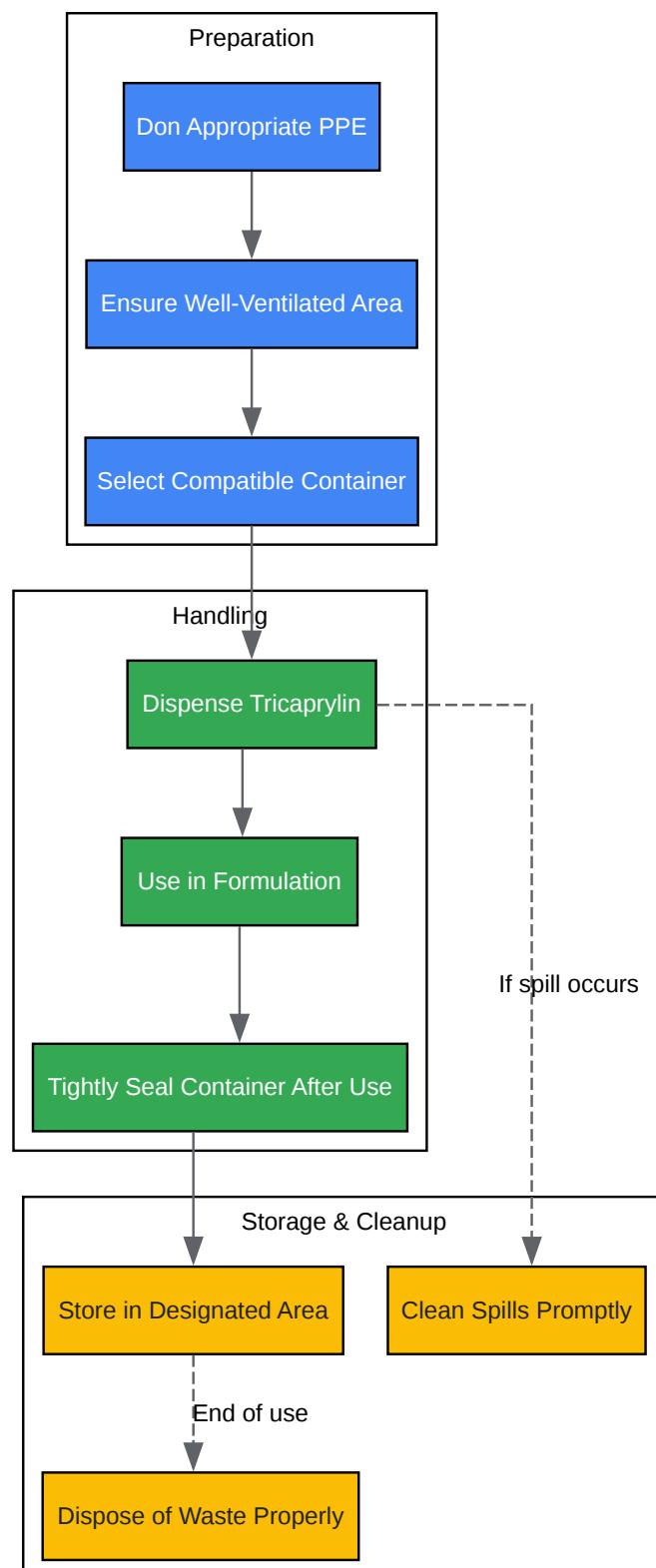
Q5: What are the optimal storage conditions for high-purity **tricaprylin**?

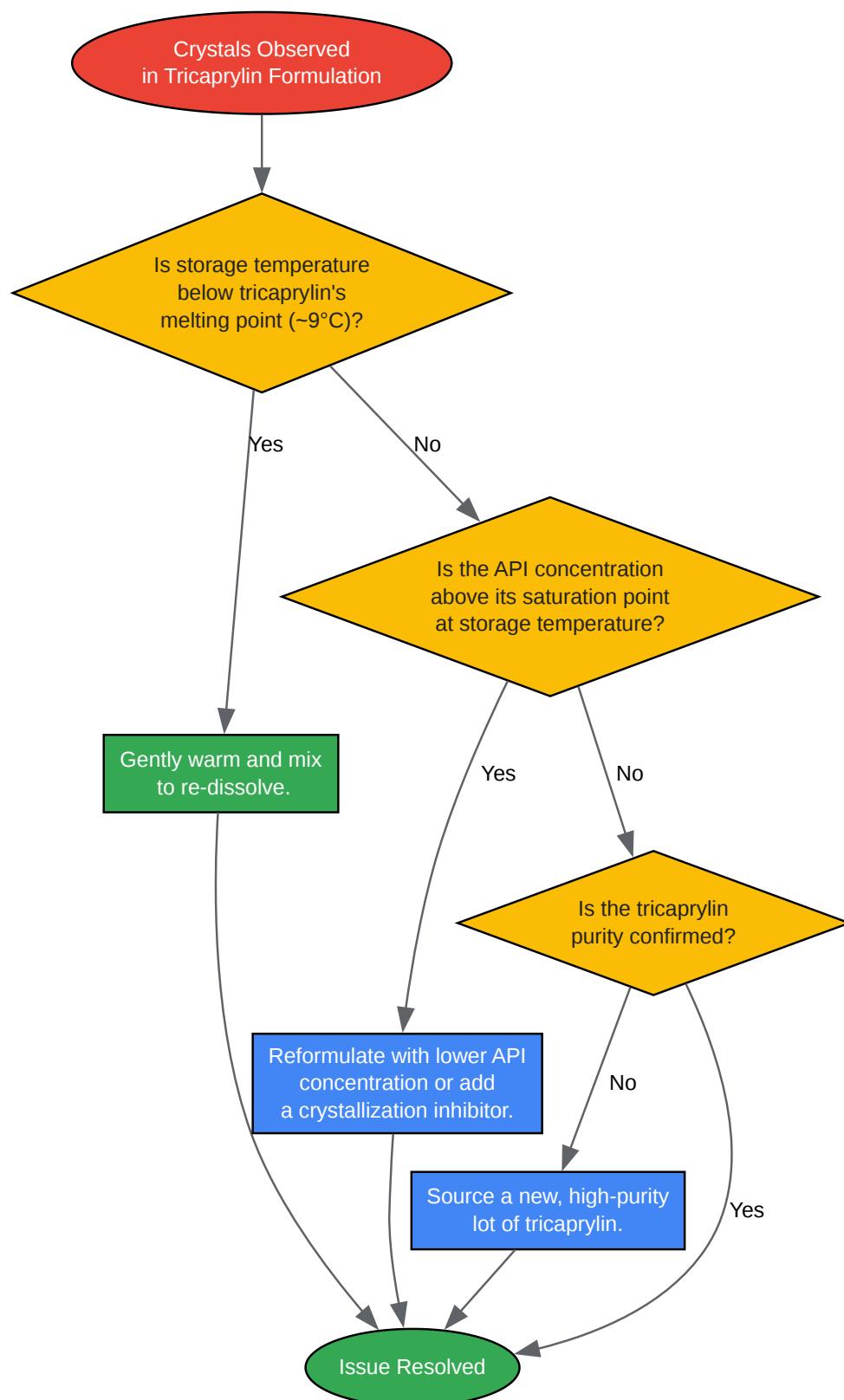
To maintain its purity and stability, **tricaprylin** should be stored according to the following conditions.

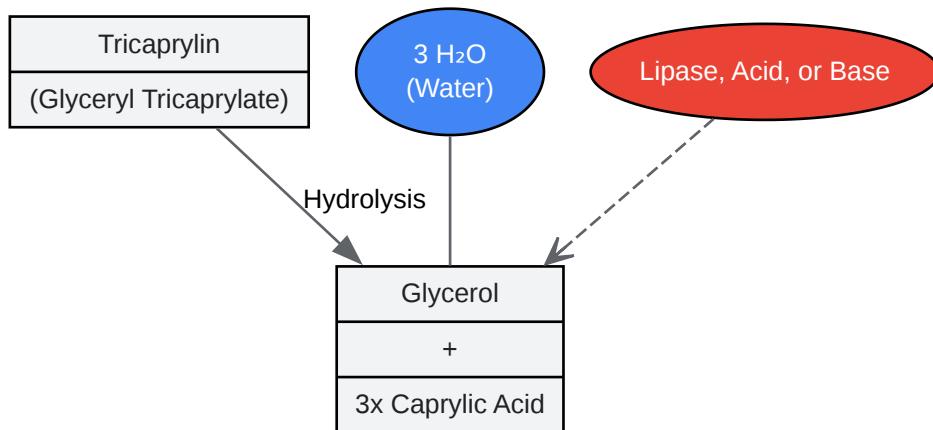
Table 1: Recommended Storage Conditions for High-Purity **Tricaprylin**

Parameter	Recommendation	Rationale
Temperature	Store at ambient room temperature or refrigerated (2-8°C). ^{[2][11]} Some suppliers recommend freezing (-20°C) for long-term storage. ^{[12][13]}	Highly stable and not heat-sensitive under normal conditions, but cooler temperatures can slow any potential long-term degradation. ^{[2][4]}
Container	Store in a tightly sealed, well-closed container. ^{[2][11]}	Prevents contamination from moisture, air, and microbes.
Atmosphere	An inert atmosphere (e.g., nitrogen or argon) is recommended for long-term storage.	Minimizes the risk of oxidation, although tricaprylin is inherently stable against it. ^{[2][3]}
Light Exposure	Protect from light. ^{[2][4]}	Prevents potential photo-degradation, although it is not expected to be susceptible to direct photolysis by sunlight. ^[7]
Incompatibilities	Store away from strong oxidizing agents. ^{[2][14]}	Strong oxidizers can cause a vigorous, exothermic reaction. ^[14]

General Handling Workflow







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